

Application Notes and Protocols for Ormetoprim Dosage in Aquaculture Feed

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidelines and detailed experimental protocols for the calculation and application of **ormetoprim** dosage in aquaculture feed. The information is intended to support research, drug development, and the effective management of bacterial diseases in aquaculture settings.

Introduction to Ormetoprim in Aquaculture

Ormetoprim is a diaminopyrimidine antimicrobial agent that acts as a dihydrofolate reductase inhibitor. In aquaculture, it is most commonly used in combination with the sulfonamide, sulfadimethoxine. This combination provides a synergistic and broad-spectrum antibacterial effect by sequentially blocking the folic acid synthesis pathway in susceptible bacteria. The most common commercial formulation is Romet®-30, which contains sulfadimethoxine and **ormetoprim** in a 5:1 ratio.[1][2][3] This combination is effective against a range of grampositive and gram-negative bacteria, including those responsible for significant economic losses in the aquaculture industry, such as Aeromonas salmonicida (causing furunculosis) and Edwardsiella ictaluri (causing enteric septicemia in catfish).[4][5]

Quantitative Data Summary

Table 1: Approved Dosage and Application of Ormetoprim and Sulfadimethoxine Combination



(Romet®-30)

Parameter	Value	Species	Indication	Reference
Dosage	50 mg of combined active ingredients per kg of fish body weight per day	Salmonids (trout and salmon), Catfish	Furunculosis, Enteric Septicemia	
Treatment Duration	5 consecutive days	Salmonids, Catfish	Furunculosis, Enteric Septicemia	-
Route of Administration	Oral, via medicated feed	Salmonids, Catfish	Furunculosis, Enteric Septicemia	
Withdrawal Period (Catfish)	3 days	Catfish	Enteric Septicemia	
Withdrawal Period (Salmonids)	42 days	Salmonids	Furunculosis	_

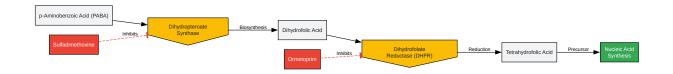
Table 2: Composition of Romet®-30 Premix

Component	Concentration	Reference
Sulfadimethoxine	25% (113.5 g per pound)	
Ormetoprim	5% (22.7 g per pound)	-
Ratio (Sulfadimethoxine:Ormetoprim)	5:1	

Signaling Pathway of Ormetoprim and Sulfadimethoxine



The synergistic antibacterial action of the **ormetoprim**-sulfadimethoxine combination is achieved through the sequential blockade of the bacterial folic acid synthesis pathway. This pathway is crucial for the synthesis of nucleic acids and certain amino acids, and its inhibition ultimately prevents bacterial growth and replication.



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Caption: Synergistic inhibition of the bacterial folic acid synthesis pathway.

Experimental Protocols Protocol for Calculating Ormetoprim Dosage for Medicated Feed

This protocol outlines the steps to calculate the amount of Romet®-30 premix needed to achieve the target dosage in aquaculture feed.

Objective: To prepare medicated feed that delivers 50 mg of combined active ingredients (sulfadimethoxine and **ormetoprim**) per kg of fish body weight per day.

Materials:

- Romet®-30 premix (containing 25% sulfadimethoxine and 5% ormetoprim)
- Total biomass of fish to be treated (kg)
- Daily feeding rate (% of biomass)
- Unmedicated fish feed (mash or pellets)



Procedure:

- Determine the total biomass of fish to be treated in kilograms.
- Calculate the total daily dose of active ingredients required:
 - Total Daily Dose (mg) = Total Fish Biomass (kg) x 50 mg/kg
- Calculate the total amount of Romet®-30 premix needed per day. Since the premix is 30% active ingredients (25% sulfadimethoxine + 5% ormetoprim):
 - Total Premix Needed (g) = (Total Daily Dose (mg) / 0.30) / 1000
- Determine the total amount of feed to be administered daily:
 - Total Daily Feed (kg) = Total Fish Biomass (kg) x (Daily Feeding Rate (%) / 100)
- Calculate the concentration of Romet®-30 premix to be incorporated into the feed:
 - Premix Concentration (g/kg of feed) = Total Premix Needed (g) / Total Daily Feed (kg)

Example Calculation:

- Total Fish Biomass = 1000 kg
- Daily Feeding Rate = 2%
- Total Daily Dose = 1000 kg * 50 mg/kg = 50,000 mg
- Total Premix Needed = (50,000 mg / 0.30) / 1000 = 166.7 g
- Total Daily Feed = 1000 kg * (2 / 100) = 20 kg
- Premix Concentration = 166.7 g / 20 kg = 8.335 g of Romet®-30 per kg of feed

Protocol for Preparation of Medicated Feed

Method A: Incorporation into Feed Mash (Pre-pelleting)



This method is suitable for feed manufacturers with pelleting capabilities.

- Thoroughly mix the calculated amount of Romet®-30 premix into the dry feed mash.
- Ensure homogenous distribution of the premix within the mash.
- Proceed with the standard pelleting or extrusion process.

Method B: Coating of Pelleted Feed

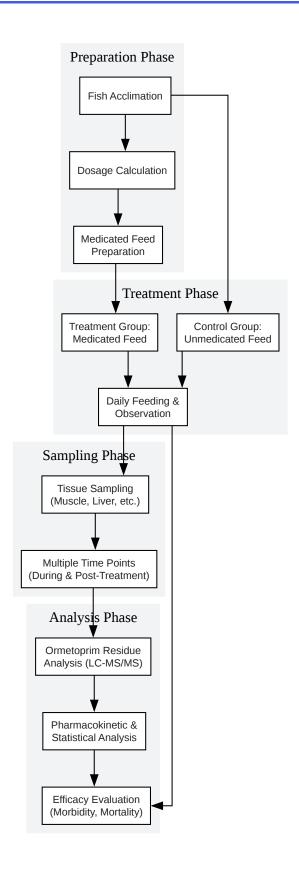
This method is suitable for applying the medication to pre-formed feed pellets.

- Prepare a slurry to act as a binder. This can be a 5% gelatin solution or a suitable fish or vegetable oil.
- Suspend the calculated amount of Romet®-30 premix in the slurry.
- Continuously agitate the slurry to ensure a uniform suspension of the premix.
- Evenly coat the pelleted fish feed with the slurry. A feed mixer can be used for large batches.
- Allow the coated pellets to air dry completely before storage or use to prevent mold growth.
- Note: Do not top dress pellets with a simple oil suspension without a proper binder, as it may not adhere well and can lead to leaching of the drug into the water.

Experimental Workflow for Efficacy and Residue Depletion Studies

The following workflow outlines a typical experimental design for evaluating the efficacy and tissue residue depletion of **ormetoprim** in a target fish species.





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Caption: Experimental workflow for efficacy and residue depletion studies.



Protocol Steps:

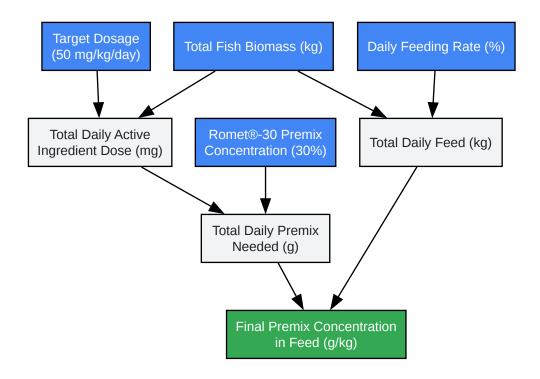
- Acclimation: Acclimate the experimental fish population to the holding conditions (tanks, water quality, and basal diet) for a sufficient period (e.g., two weeks) to minimize stress.
- Dosage Calculation and Feed Preparation: Calculate the required amount of ormetoprim (and sulfadimethoxine) and prepare the medicated feed according to the protocols in sections 4.1 and 4.2.
- Experimental Groups:
 - Treatment Group(s): Fish receiving the medicated feed at the calculated dosage.
 - Control Group: Fish receiving a non-medicated feed.
- Treatment Period: Administer the medicated and control feeds for the specified duration (e.g., 5 days). Monitor fish for clinical signs of disease and mortality.
- Post-Treatment Period: After the treatment period, switch all groups back to the basal, nonmedicated diet.
- Sampling:
 - Collect tissue samples (e.g., muscle, liver, skin) from a subset of fish from each group at predetermined time points during and after the treatment period.
 - For efficacy studies, record morbidity and mortality rates daily.
- Sample Analysis:
 - Analyze the collected tissue samples for **ormetoprim** and sulfadimethoxine residues using a validated analytical method, such as Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).
- Data Analysis:
 - Calculate pharmacokinetic parameters such as absorption, distribution, metabolism, and excretion rates.



- Determine the withdrawal period, which is the time required for the drug residues in the edible tissues to fall below the established maximum residue limit (MRL).
- Statistically analyze the efficacy data (morbidity and mortality) to compare the treatment and control groups.

Logical Relationship for Dosage Calculation

The calculation of the correct dosage of **ormetoprim** for aquaculture feed is a critical step to ensure efficacy and safety. The following diagram illustrates the logical relationships between the key parameters involved in this calculation.



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Caption: Logical flow for calculating medicated feed concentration.

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